Application Note: Comprehensive Characterization of 1-(2-bromoethyl)-5-chloro-1H-indole

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Compound of Interest

Compound Name:	*1-(2-bromoethyl)-5-chloro-1H-indole*
CAS No.:	*169674-07-1*
Cat. No.:	*B2890039*

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Abstract

This application note details the structural confirmation, purity assessment, and stability profiling of **1-(2-bromoethyl)-5-chloro-1H-indole** (CAS: 169674-07-1). As a bifunctional intermediate containing both an indole core and a reactive alkyl halide, this molecule presents specific analytical challenges, including potential hydrolysis and photosensitivity. This guide provides a self-validating multi-modal protocol combining HPLC-UV, LC-MS, and NMR (

H,

C) to ensure material integrity for downstream medicinal chemistry applications.

Introduction & Molecule Profile[1][2]

1-(2-bromoethyl)-5-chloro-1H-indole serves as a critical scaffold in the synthesis of receptor ligands (e.g., serotonergic agents) and kinase inhibitors. Its quality is defined not just by purity,

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but by the absence of specific degradation products like the hydrolyzed alcohol or the elimination product (vinyl indole).

Chemical Identity

Property	Specification
IUPAC Name	1-(2-bromoethyl)-5-chloro-1H-indole
CAS Number	169674-07-1
Molecular Formula	C H BrClN
Molecular Weight	258.54 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, CH Cl , Chloroform; Insoluble in water

Critical Quality Attributes (CQAs)

- Identity: Confirmed presence of 5-chloro substitution pattern and intact ethyl-bromide linker.
- Purity: >98% by HPLC (AUC).
- Impurity Control: <0.5% of 1-(2-hydroxyethyl)-5-chloroindole (hydrolysis product).

Analytical Workflow

The following diagram illustrates the logical flow of characterization, ensuring that unstable intermediates are handled correctly before final data acquisition.

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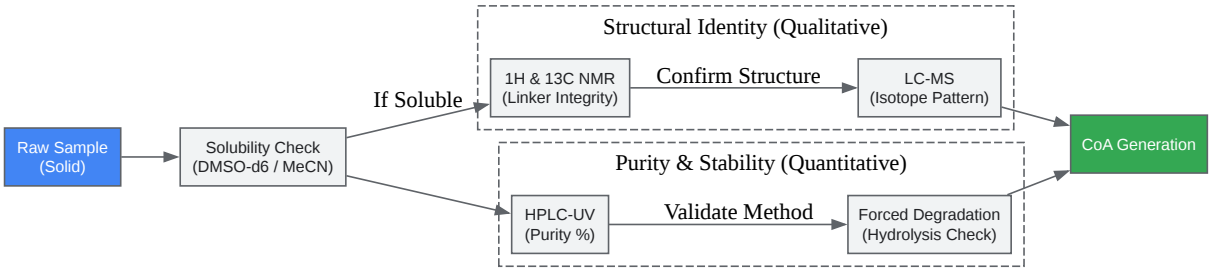

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Caption: Integrated analytical workflow for **1-(2-bromoethyl)-5-chloro-1H-indole** characterization.

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Objective: Quantify purity and detect the primary hydrolysis impurity. Rationale: Reverse-phase chromatography is selected. An acidic mobile phase is strictly required to maintain the indole in a neutral/protonated state and prevent peak tailing, although the indole nitrogen is not basic (

< 0). The primary purpose of the acid here is to suppress silanol activity on the column.

Method Parameters

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Parameter	Setting
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile (MeCN) + 0.1% Formic Acid
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 254 nm (primary), 220 nm (secondary)
Injection Vol	5 µL
Diluent	50:50 Water:MeCN (Avoid pure MeOH to prevent solvolysis of the bromide)

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	40	Initial Hold
10.0	95	Linear Ramp
12.0	95	Wash
12.1	40	Re-equilibration
15.0	40	End

Data Interpretation (Self-Validating)

- Target Peak: Expect elution around 7-8 minutes (hydrophobic Br and Cl substituents increase retention).
- Impurity Flag: A peak eluting significantly earlier (approx. 3-4 mins) indicates the 1-(2-hydroxyethyl) derivative (hydrolysis).

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- System Suitability: Tailing factor must be < 1.5. If > 1.5, increase buffer strength or check column age.

Protocol 2: Spectroscopic Identification (NMR & MS)

Objective: Definitive structural proof distinguishing the product from the starting material (5-chloroindole) and the elimination byproduct.

Mass Spectrometry (LC-MS)

Technique: Electrospray Ionization (ESI) in Positive Mode. Mechanistic Insight: The presence of both Chlorine (

) and Bromine (

) creates a unique "fingerprint" isotope pattern.

Expected Isotope Pattern (M+H):

- Peak M (258/259): Base peak (approx 37% relative intensity).
- Peak M+2: Highest intensity (approx 50% relative intensity) due to overlap of

  and

  .
- Peak M+4: Significant peak (approx 12% relative intensity) from

  .
- Validation: If the M+2 peak is not the most intense, or if the pattern matches a simple 3:1 (Cl only), the bromine has been lost (hydrolysis).

Nuclear Magnetic Resonance (H NMR)

Solvent: DMSO-d

or CDCl

. Key Diagnostic Signals:

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Proton Environment	Chemical Shift ( )	Multiplicity	Integration	Structural Assignment
Aromatic H-4	7.55 - 7.65 ppm	Doublet (d)	1H	Ortho to Cl, deshielded by ring current.
Aromatic H-2	7.15 - 7.25 ppm	Doublet/Singlet	1H	Adjacent to Nitrogen. Shifts downfield upon alkylation vs. parent indole.
Aromatic H-6, H-7	7.05 - 7.20 ppm	Multiplet	2H	Overlapping aromatic signals.
Aromatic H-3	6.40 - 6.50 ppm	Doublet (d)	1H	Characteristic indole C3 proton.
N-CH	4.40 - 4.55 ppm	Triplet (t)	2H	Critical Proof of N-Alkylation.
CH -Br	3.65 - 3.80 ppm	Triplet (t)	2H	Diagnostic for intact alkyl bromide.

Self-Validation Check:

- Verify the integration ratio of Aromatic (5H) to Aliphatic (4H).
- Coupling Check: The two triplets must share the same coupling constant (Hz). If the triplet at 3.7 ppm shifts to ~3.9 ppm and broadens, suspect hydrolysis to alcohol.

Handling & Stability Protocol

Warning: Alkyl bromides are potent alkylating agents (potential genotoxins) and are chemically labile.

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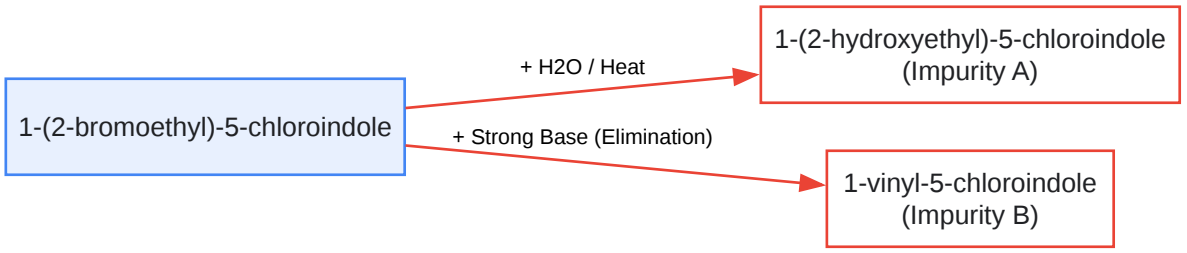
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Protect from light to prevent indole oxidation.
- Solvent Choice: Avoid nucleophilic solvents (MeOH, EtOH) for long-term storage of solutions. Use Anhydrous Acetonitrile or DMSO for stock solutions.
- Hydrolysis Pathway:



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Caption: Primary degradation pathways. Impurity A forms in moist solvents; Impurity B forms under basic conditions.

References

- NMR Data for Indole Derivatives: Source: National Institute of Standards and Technology (NIST).[1][2] "1H-Isoindole-1,3(2H)-dione, 2-(2-bromoethyl)- Spectra." URL:[Link]
- General N-Alkylation Protocols for Indoles: Source: PubChem. "5-Bromo-6-chloro-1H-indole Data and Related Structures."[3] URL:[Link]

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Sources

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